

# canagliflozin SGLT1 SGLT2 selectivity ratio

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Canagliflozin

CAS No.: 842133-18-0

Cat. No.: S522556

Get Quote

## SGLT2 Inhibitor Selectivity Profiles

| Drug Name     | SGLT2/SGLT1 Selectivity Ratio | Classification                   |
|---------------|-------------------------------|----------------------------------|
| Canagliflozin | ~260:1 [1] [2]                | Dual SGLT1/2 Inhibitor           |
| Sotagliflozin | ~20:1 [1] [2]                 | Dual SGLT1/2 Inhibitor           |
| Empagliflozin | ~2,700:1 [1]                  | Highly Selective SGLT2 Inhibitor |
| Dapagliflozin | ~1,200:1 [1] [2]              | Highly Selective SGLT2 Inhibitor |
| Ertugliflozin | ~2,200:1 [1] [2]              | Highly Selective SGLT2 Inhibitor |

## Experimental Insights into Canagliflozin's Selectivity

The selectivity ratio is determined through **in vitro inhibition kinetics**. Key experimental findings include:

- Competitive Inhibition:** **Canagliflozin** acts as a competitive inhibitor for both human SGLT1 and SGLT2, meaning it binds to the substrate site of the transporters [3].
- Determination of Ki Values:** The ratio is derived from the inhibition constant (Ki) for each transporter. **Canagliflozin** has a **Ki of 2.6 nM for SGLT2** and a **Ki of 673 nM for SGLT1**, resulting in the ~260-fold selectivity ratio [3].

- **Sidedness of Action:** Unlike older inhibitors, **Canagliflozin**, with its high plasma protein binding, may inhibit SGLT2 from the **cytoplasmic side** of the renal tubule cells after entering through the basolateral membrane [3].

## Canagliflozin's Dual Inhibition Pathway

This diagram illustrates the dual inhibitory mechanism of **Canagliflozin**, which underlies its unique effects:

## Clinical Implications of Dual Inhibition

The additional SGLT1 inhibition by **Canagliflozin** translates into several unique clinical effects compared to highly selective SGLT2 inhibitors:

- **Systemic Effects:** SGLT1 is responsible for the majority of glucose absorption in the gastrointestinal system. Its inhibition contributes to reduced postprandial glucose excursions [1] [2].
- **Potential Cardiac Benefits:** Preclinical human tissue studies suggest that **Canagliflozin's** SGLT1 inhibition in the heart can suppress NADPH oxidase activity and improve nitric oxide synthase (NOS) coupling via an **AMPK/Rac1 signaling pathway**, leading to global anti-inflammatory and anti-apoptotic effects in the human myocardium [4].
- **Stroke Risk Reduction:** A 2024 meta-analysis found that SGLT2 inhibitors with lower selectivity (dual SGLT1/2 inhibitors like **canagliflozin** and sotagliflozin) were associated with a significantly lower risk of stroke compared to highly selective SGLT2 inhibitors [1] [2].
- **Safety Profile:** The same meta-analysis noted that **hypotension** occurred more often with non-selective SGLT2 inhibitors compared to selective agents [1] [2]. A separate large observational study also suggested a need for further research into comparative cardiovascular outcomes [5].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Effect of pharmacological selectivity of SGLT2 inhibitors on ... [pmc.ncbi.nlm.nih.gov]
2. Effect of pharmacological selectivity of SGLT2 inhibitors on ... [nature.com]

3. Interaction of the Sodium/Glucose Cotransporter (SGLT) 2 ... [sciencedirect.com]
4. Effects of canagliflozin on human myocardial redox signalling [pmc.ncbi.nlm.nih.gov]
5. Comparative cardiovascular risks of canagliflozin and ... [frontiersin.org]

To cite this document: Smolecule. [canagliflozin SGLT1 SGLT2 selectivity ratio]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b522556#canagliflozin-sgl1-sgl2-selectivity-ratio>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)